

5-Iodopyrrole-2-Carbaldehyde: Technical Guide & Supply Chain Analysis

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Compound of Interest

Compound Name: 5-Iodo-1H-pyrrole-2-carbaldehyde

CAS No.: 40566-13-0

Cat. No.: B1610953

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Executive Summary

5-Iodopyrrole-2-carbaldehyde (CAS: 40566-13-0) is a high-value heterocyclic building block. Its structural duality—possessing an electrophilic aldehyde at C2 and a nucleophilic-amenable iodide at C5—makes it indispensable for Suzuki-Miyaura cross-couplings, BODIPY dye synthesis, and porphyrin-based therapeutics.

This guide synthesizes market data with experimental protocols to support medicinal chemists in sourcing and utilizing this compound effectively.

Market Analysis: Supplier & Price Comparison

Due to the high reactivity of the pyrrole ring and the light sensitivity of the C-I bond, this compound is often categorized as a "Specialty Building Block" rather than a bulk commodity.

Global Supplier Landscape (2025 Estimates)

Note: Prices are indicative of the "Research Grade" (95-98% purity) market. Always verify current stock as this material is frequently made-to-order.

Supplier	Catalog / SKU	Purity	Pack Size	Approx. Price (USD)	Lead Time
BLD Pharm	BD1234* (Ref CAS)	97%+	1g / 5g	\$85 / \$280	In Stock (CN/US)
Combi-Blocks	OR-XXXX	95%+	1g / 10g	\$95 / \$450	1-2 Weeks
Sigma-Aldrich	Custom/Rare	95%	250mg	\$150+	Inquiry Only
Enamine	Custom Synthesis	98%	10g+	RFQ	3-4 Weeks
Apollo Scientific	OR9088	97%	5g	\$310	2 Weeks (UK)

> Procurement Insight: The 4-iodopyrrole-2-carbaldehyde isomer (CAS 33515-62-7) is often cheaper and more available. Ensure strict CAS verification (40566-13-0) during ordering to avoid regiochemical errors.

Technical Specifications & QC

To ensure reproducibility in sensitive metal-catalyzed couplings, the following specifications must be met:

- CAS Number: 40566-13-0^[1]^[2]
- Molecular Formula: C
H
INO
- Molecular Weight: 221.00 g/mol
- Appearance: Off-white to yellow/brown solid (darkens upon oxidation).
- Solubility: Soluble in DMSO, DMF, MeOH, DCM; sparingly soluble in water.

- Storage Stability: CRITICAL. Store at -20°C under inert atmosphere (Argon/N₂). Protect from light to prevent deiodination.

Experimental Protocol: Synthesis & Handling

While commercial sourcing is preferred for speed, in-house synthesis is often necessary for gram-scale requirements. The following protocol uses N-Iodosuccinimide (NIS) for regioselective iodination, avoiding the harsh conditions of molecular iodine (I₂).

Reaction Logic

The formyl group at C2 deactivates the ring slightly but directs the incoming electrophile (I⁺) to the C5 position (alpha to the nitrogen, distal to the aldehyde) due to sterics and electronic resonance stabilization.

Step-by-Step Methodology

Reagents:

- Pyrrole-2-carbaldehyde (1.0 eq)
- N-Iodosuccinimide (NIS) (1.05 eq)
- DMF (Dimethylformamide) - Anhydrous
- Acetone (for workup)

Protocol:

- Setup: Flame-dry a round-bottom flask and purge with Argon.
- Dissolution: Dissolve Pyrrole-2-carbaldehyde (10 mmol) in anhydrous DMF (20 mL). Cool the solution to -20°C (acetone/dry ice bath). Low temperature is vital to prevent polyiodination.
- Addition: Dissolve NIS (10.5 mmol) in DMF (10 mL) and add dropwise over 30 minutes.

- Reaction: Allow the mixture to warm slowly to 0°C over 2 hours. Monitor by TLC (Hexane/EtOAc 7:3). The product typically runs higher (less polar) than the starting material.
- Quench: Pour the reaction mixture into ice-cold water (100 mL) containing 5% Sodium Thiosulfate () to neutralize excess iodine (removes purple/brown color).
- Extraction: Extract with Ethyl Acetate (3 x 50 mL). Wash combined organics with brine, dry over , and concentrate in vacuo.
- Purification: Flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes).
- Yield: Typical isolated yield is 75-85%.

Workflow Visualization



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Figure 1: Regioselective synthesis workflow using NIS to ensure C5-iodination.

Applications in Drug Discovery

5-Iodopyrrole-2-carbaldehyde serves as a "linchpin" intermediate. The C-I bond allows for carbon-carbon bond formation, while the aldehyde allows for condensation reactions.

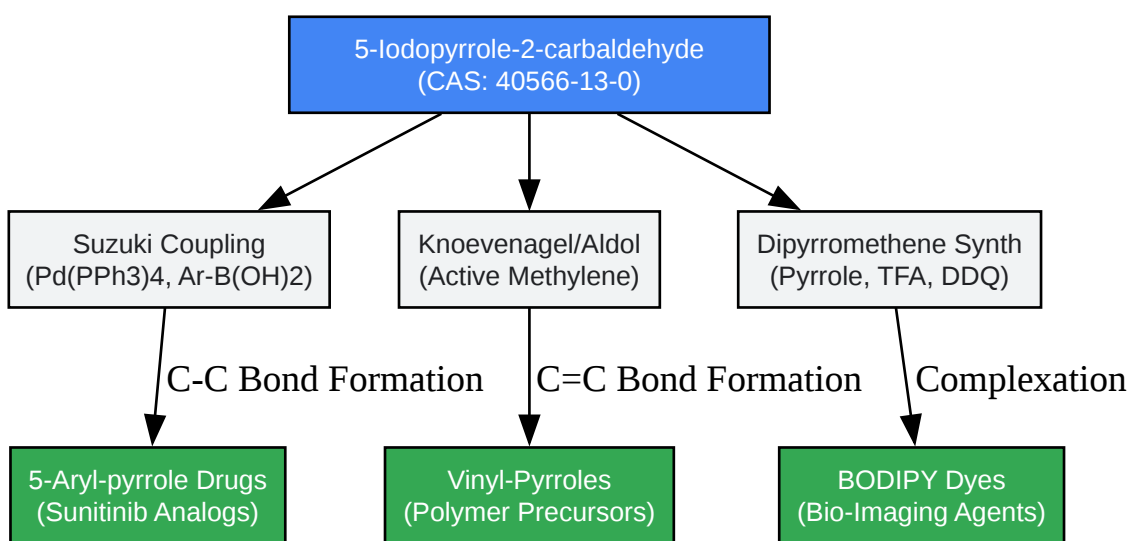
Key Pathways

- Kinase Inhibitors: The pyrrole core mimics the purine ring of ATP. Suzuki coupling at C5 introduces aryl groups that occupy the hydrophobic pocket of kinases (e.g., VEGFR,

PDGFR).

- BODIPY Dyes: Condensation with a second pyrrole unit followed by complexation yields BODIPY fluorophores, used in bio-imaging.
- Prodigiosin Analogs: Used in the synthesis of tripyrrolic natural products with immunosuppressive activity.

Divergent Synthesis Map



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Figure 2: Divergent synthetic utility of 5-iodopyrrole-2-carbaldehyde in medicinal chemistry.

References

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Sources

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- [2. etherscan.io \[etherscan.io\]](#)
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